

PidPort Technical Support Center: Best Practices & Troubleshooting

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Welcome to the PidPort Technical Support Center. This guide provides best practices for data management and troubleshooting for common issues encountered during your research and diagnostic workflows.

Frequently Asked Questions (FAQs)

Q1: What is PidPort and what are its primary functions?

PidPort is a cloud-based service designed for the management of pathological images, specializing in Whole Slide Images (WSI).[1] Its core functions include the storage, viewing, and sharing of digital pathological specimens.[2][3] The platform enables multiple healthcare professionals to access and collaborate on cases from any location with an internet connection.[2] Additionally, PidPort incorporates AI-powered image analysis to support pathologists in making efficient and accurate diagnoses.[1][4]

Q2: What are the best practices for organizing my data in PidPort?

Effective data organization is crucial for efficient workflow and collaboration. Here are some best practices:

- **Establish a Clear Naming Convention:** Use a consistent and descriptive naming convention for your files and folders.[5] Incorporating details like project name, date, and sample ID can significantly improve data retrieval.
- **Use a Logical Folder Structure:** Create a hierarchical folder structure that reflects your projects or studies. This helps in keeping your data organized and easily accessible.[6]
- **Leverage Metadata and Tags:** Utilize PidPort's tagging and metadata features to add descriptive information to your cases.[3] This will make your data more discoverable and understandable for yourself and collaborators.[6]
- **Regular Data Audits:** Periodically review your data to ensure it is up-to-date and relevant.[7] This practice helps in maintaining a clean and efficient database.

Q3: What security measures does PidPort have in place to protect my data?

PidPort employs robust security measures to safeguard your data. Data is stored on Amazon Web Services (AWS), and Auth0 is used for authentication.[3] All communication is encrypted, and measures are in place to prevent unauthorized logins, with continuous monitoring for detection and tracking.[3]

Troubleshooting Guides

Data Upload and Import

Q4: I'm having trouble uploading my WSI files. What are the common causes and solutions?

Upload failures can be frustrating. Here are some common causes and how to resolve them:

- **File Size Limitations:** Large file sizes can sometimes lead to upload failures.[8] Check if your file exceeds the recommended size limits in the table below. If so, consider breaking the file into smaller segments if possible.
- **Incorrect File Format:** Ensure your file is in a supported format. PidPort is optimized for WSI, but compatibility with specific scanner outputs can vary.
- **Network Instability:** A poor or unstable internet connection can interrupt the upload process. Ensure you have a stable connection before initiating large uploads.

- **Mismatched Headers or Metadata:** If your upload includes a metadata file (e.g., CSV), ensure the headers match the expected format in PidPort.[9]

Table 1: Recommended WSI Upload Specifications

Parameter	Recommendation	Notes
File Formats	.svs, .tiff, .vsi	Check PidPort documentation for a full list of supported formats.
Max File Size	2 GB	For larger files, a high-speed, stable internet connection is crucial.
Metadata File	.csv, .xlsx	Ensure column headers match PidPort's template for seamless import.

Image Viewing and Analysis

Q5: The WSI viewer is slow or unresponsive. How can I improve its performance?

Viewer performance can be affected by several factors:

- **Browser and Hardware:** Ensure you are using a recommended web browser (e.g., latest version of Chrome or Firefox) and that your computer has sufficient RAM and a dedicated graphics card.
- **Clear Browser Cache:** An overloaded browser cache can slow down performance. Regularly clear your cache and cookies.
- **Network Bandwidth:** High-resolution WSI streaming requires significant bandwidth. A slow internet connection will impact viewer performance.

Q6: The AI analysis module returned an error or unexpected results. What should I do?

If you encounter issues with the AI analysis:

- **Verify Image Quality:** Poor image quality, artifacts, or out-of-focus regions can affect AI performance. Ensure the uploaded WSI is of high quality.
- **Check Analysis Parameters:** Double-check the parameters you've selected for the analysis. Incorrect settings can lead to erroneous results.
- **Consult the Documentation:** Refer to the specific documentation for the AI module you are using for any known limitations or specific requirements.
- **Contact Support:** If the issue persists, contact PidPort support with the case ID and a description of the problem.

Experimental Protocol: Digital Pathology Workflow for Tumor Tissue Analysis

This protocol outlines a standard workflow for preparing and analyzing a tumor tissue sample using digital pathology and PidPort.

1. Sample Preparation and Staining:

- Excise tumor tissue and fix in 10% neutral buffered formalin for 24-48 hours.
- Process the tissue through graded alcohols and xylene, and embed in paraffin wax.
- Cut 4-5 μm sections using a microtome and mount on glass slides.
- Perform Hematoxylin and Eosin (H&E) staining to visualize cellular morphology.

2. Whole Slide Imaging (WSI):

- Scan the stained slides at 40x magnification using a high-resolution WSI scanner.
- Export the digital image in a compatible format (e.g., .svs).

3. Data Upload to PidPort:

- Log in to your PidPort account and create a new project.
- Upload the WSI file, along with a metadata file containing relevant case information (e.g., patient ID, tumor type, date of collection).

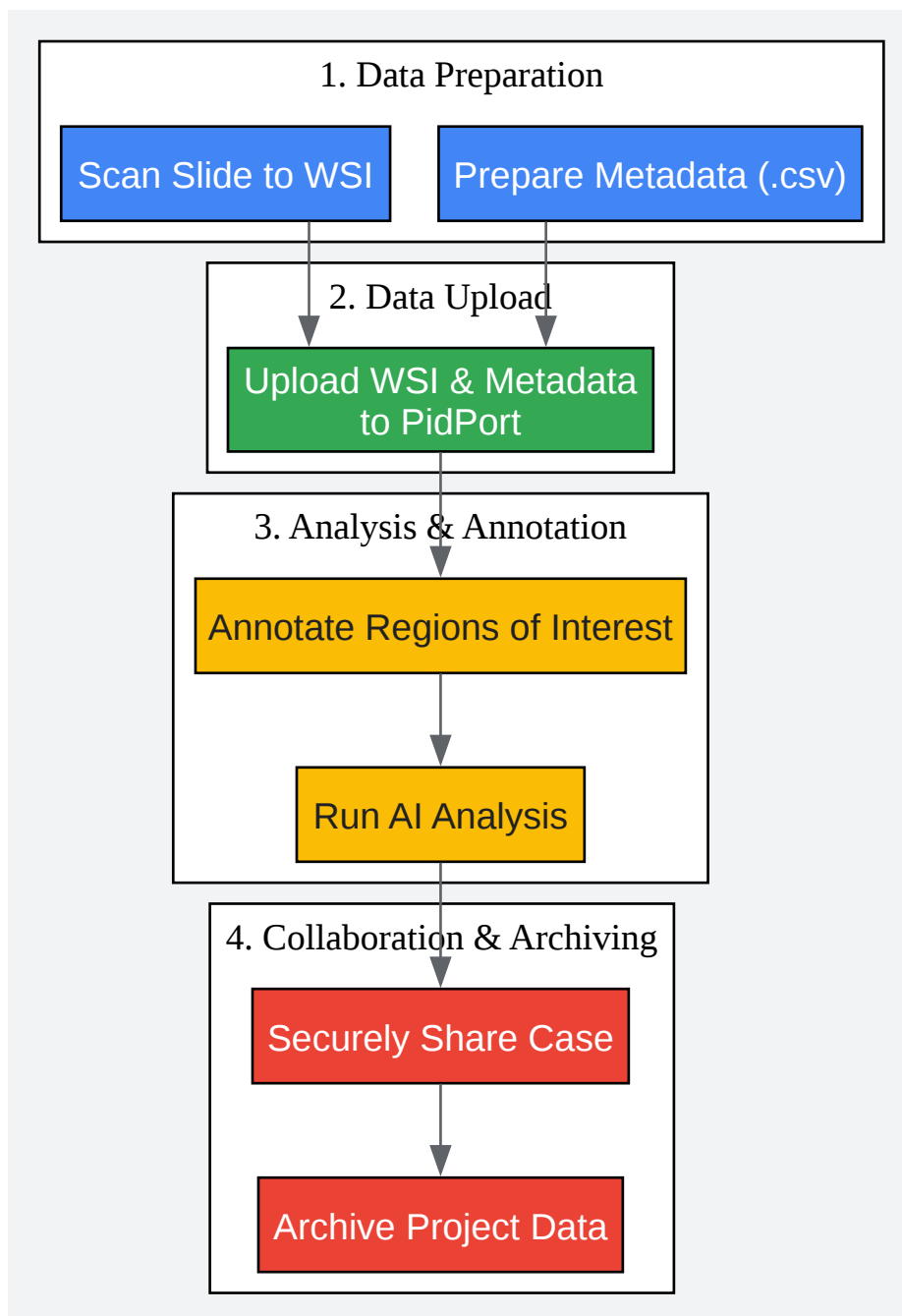
4. Image Analysis in PidPort:

- Use the PidPort viewer to perform a quality check of the digital slide.
- Utilize the built-in annotation tools to mark regions of interest (ROIs), such as the tumor margin or areas of high cellularity.
- Run the appropriate AI analysis module (e.g., tumor detection, cell counting) on the selected ROIs.

5. Data Review and Collaboration:

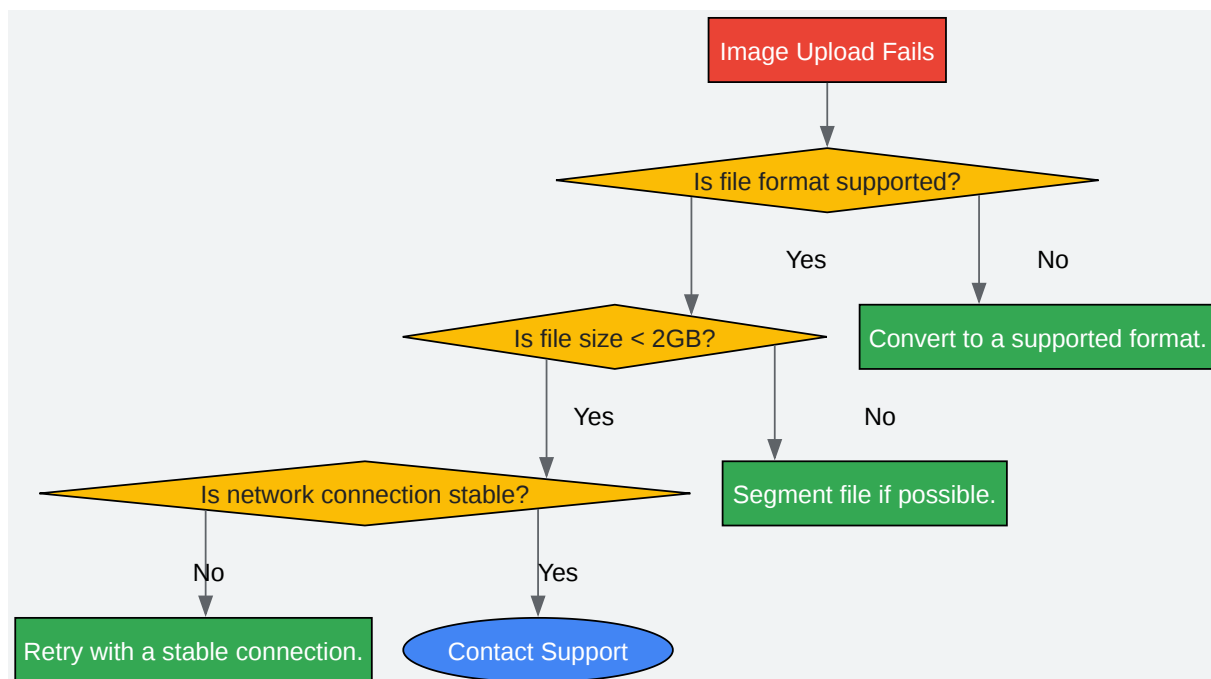
- Review the analysis results generated by the AI.
- Use PidPort's sharing features to securely share the case with colleagues for a second opinion or collaborative review.

Visualizations



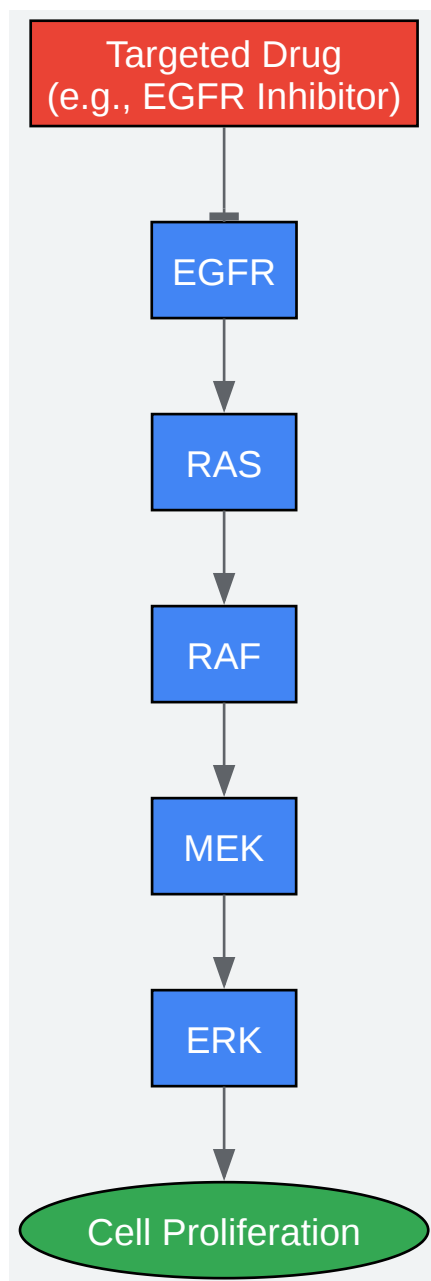
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Caption: Recommended data management workflow in PidPort.



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Caption: Troubleshooting decision tree for image upload errors.



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Caption: Simplified EGFR signaling pathway, often analyzed in cancer pathology.

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- To cite this document: BenchChem. [PidPort Technical Support Center: Best Practices & Troubleshooting]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12812309/docs#pidport-technical-support-center-best-practices-troubleshooting\]](https://www.benchchem.com/product/b12812309/docs#pidport-technical-support-center-best-practices-troubleshooting)

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